

Ecotoxicity Data for Methasulfocarb

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Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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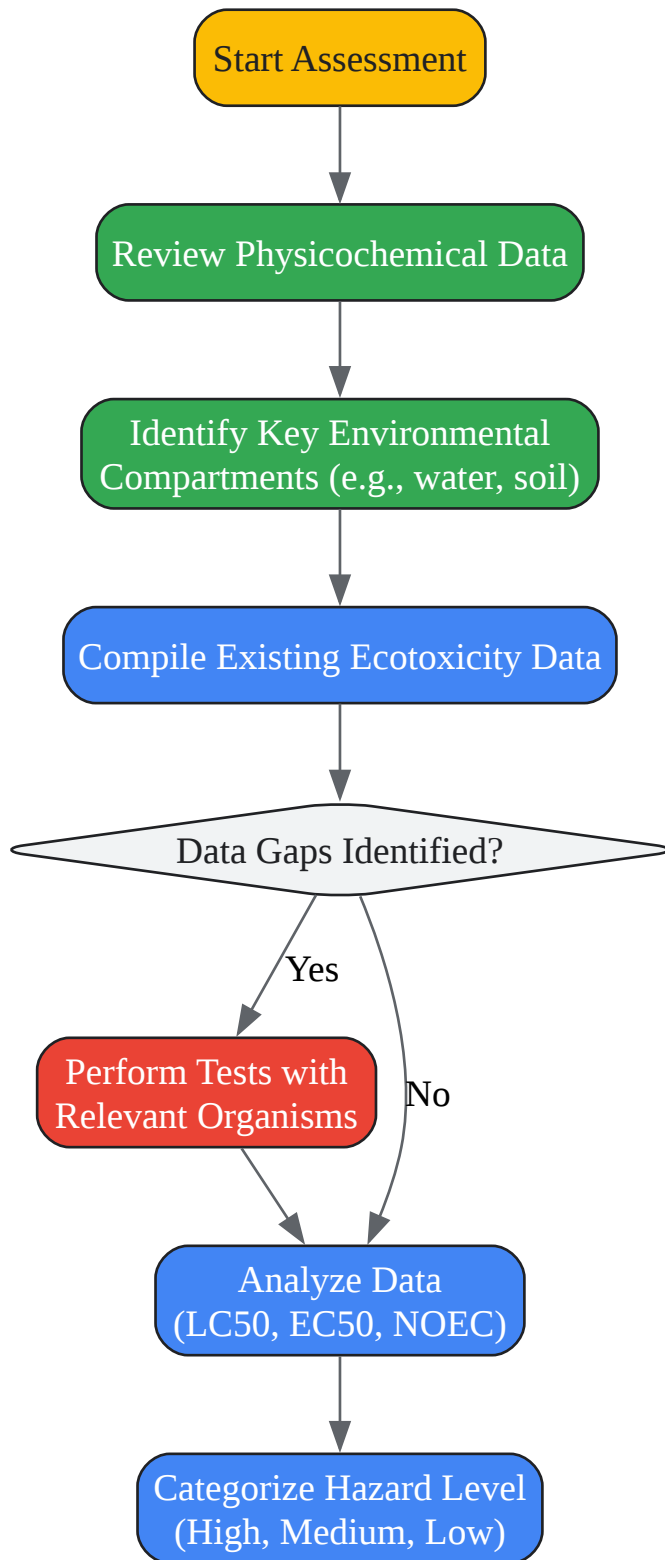
Test Organism / Parameter	Endpoint	Value	Notes / Classification
Mammals (Rat)	Acute Oral LD ₅₀	112 mg/kg	Considered "Moderate" toxicity [1].
Earthworms	Acute 14-day LC ₅₀	No data found	Data is missing from the source [1].
Soil Micro-organisms	Toxicity	No data found	Data is missing from the source [1].
Bio-concentration Factor (BCF)	Risk	Low risk	Based on an estimated Log P of 1.68 [1].
Environmental Fate	Soil degradation (DT ₅₀)	No data found	Data is missing from the source [1].
General Biodegradability	Not provided	No data found	Data is missing from the source [1].

Frameworks and Experimental Approaches

While specific test protocols for **methasulfocarb** were not located, the following information outlines standard ecotoxicity assessment methods that researchers can use.

- **Assessment Frameworks:** Standardized frameworks, such as those from the US EPA or the OECD, provide guidelines for testing chemicals on aquatic and terrestrial organisms. Endpoints commonly measured include **LC₅₀ (Lethal Concentration for 50% of a population)** and **EC₅₀ (Effect Concentration for 50% of a population)** [2].
- **Experimental Organisms:** Ecotoxicity tests often use a set of indicator species to predict potential hazards [2]. These typically include:
 - **Freshwater fish** (e.g., trout, zebrafish)
 - **Aquatic invertebrates** (e.g., *Daphnia magna*, a water flea)
 - **Aquatic plants and algae**
 - **Earthworms** and other soil invertebrates
 - **Birds** and **bees**

The following diagram illustrates a generalized workflow for conducting an ecotoxicity assessment based on these standard practices.



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Important Note on Data Gaps and Alternatives

The search results revealed several significant data gaps for **methasulfocarb**, particularly concerning its effects on aquatic life, soil organisms, and its overall persistence in the environment [1]. A true comparative guide requires more complete datasets.

- **Finding Data on Alternatives:** You can consult authoritative databases to gather more comprehensive data. The **US EPA's ECOTOX Knowledgebase** is a comprehensive resource for single-chemical ecotoxicity data [3]. The **Pesticide Properties DataBase (PPDB)**, which provided the **methasulfocarb** information, also contains data on many other pesticides, allowing for comparisons [1].
- **Emerging Alternatives:** The search also indicated research into biological control agents, such as specific strains of *Bacillus* and *Pseudomonas* bacteria, which function as biocontrol agents and plant growth promoters [4] [5]. Their ecotoxicological profile would differ significantly from synthetic chemicals like **methasulfocarb** and require separate assessment.

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References

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